

A Technical Guide to Commercial Isoprocarb-d3 Analytical Standards for Research Applications

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Compound of Interest

Compound Name: **Isoprocarb-d3**

Cat. No.: **B12411325**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of commercially available **Isoprocarb-d3** analytical standards, designed to assist researchers, scientists, and drug development professionals in sourcing and utilizing these critical reagents. **Isoprocarb-d3**, a deuterated isotopologue of the carbamate insecticide Isoprocarb, serves as an indispensable internal standard for quantitative analysis, particularly in liquid chromatography-mass spectrometry (LC-MS/MS) applications. Its use mitigates matrix effects and improves the accuracy and precision of analytical measurements in complex sample matrices such as food, environmental, and biological samples.

Commercial Supplier Overview

Several reputable suppliers offer **Isoprocarb-d3** analytical standards. The following table summarizes key quantitative data for easy comparison. Please note that pricing is subject to change and may not be publicly available without an account.

Supplier	Product Name	Catalog Number	CAS Number	Molecular Formula	Purity	Available Quantities
MedChem Express	Isoprocarb-d3[1]	HY-B0830S	2662756-69-4	C ₁₁ H ₁₂ D ₃ N ₂ O ₂	>98% (Implied by use as analytical standard)	5 mg, 10 mg[1]
HPC Standards	D3-Isoprocarb[2]	684322	Not specified	C ₁₁ H ₁₂ D ₃ N ₂ O ₂	High Purity (ISO 17034 Accredited)	1x10MG[2]
BIOZOL (distributor for MedChem Express)	Isoprocarb-d3	MCE-HY-B0830S	2662756-69-4	C ₁₁ H ₁₂ D ₃ N ₂ O ₂	>98% (Implied by use as analytical standard)	1 mg, 5 mg

Experimental Protocols

While specific protocols for **Isoprocarb-d3** are not readily provided by all suppliers, a general and widely accepted methodology for the use of deuterated internal standards in pesticide residue analysis is the QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method coupled with LC-MS/MS. The following is a representative protocol.

Objective:

To quantify Isoprocarb residues in a food matrix (e.g., coffee beans) using **Isoprocarb-d3** as an internal standard.

Materials:

- Isoprocarb analytical standard
- Isoprocarb-d3** analytical standard (Internal Standard - IS)

- Acetonitrile (ACN)
- Water (LC-MS grade)
- Magnesium sulfate (anhydrous)
- Sodium chloride
- Trisodium citrate dihydrate
- Disodium hydrogen citrate sesquihydrate
- Primary secondary amine (PSA) sorbent
- Homogenizer
- Centrifuge and centrifuge tubes (50 mL)
- Syringe filters (0.22 μ m)
- LC-MS/MS system

Methodology:

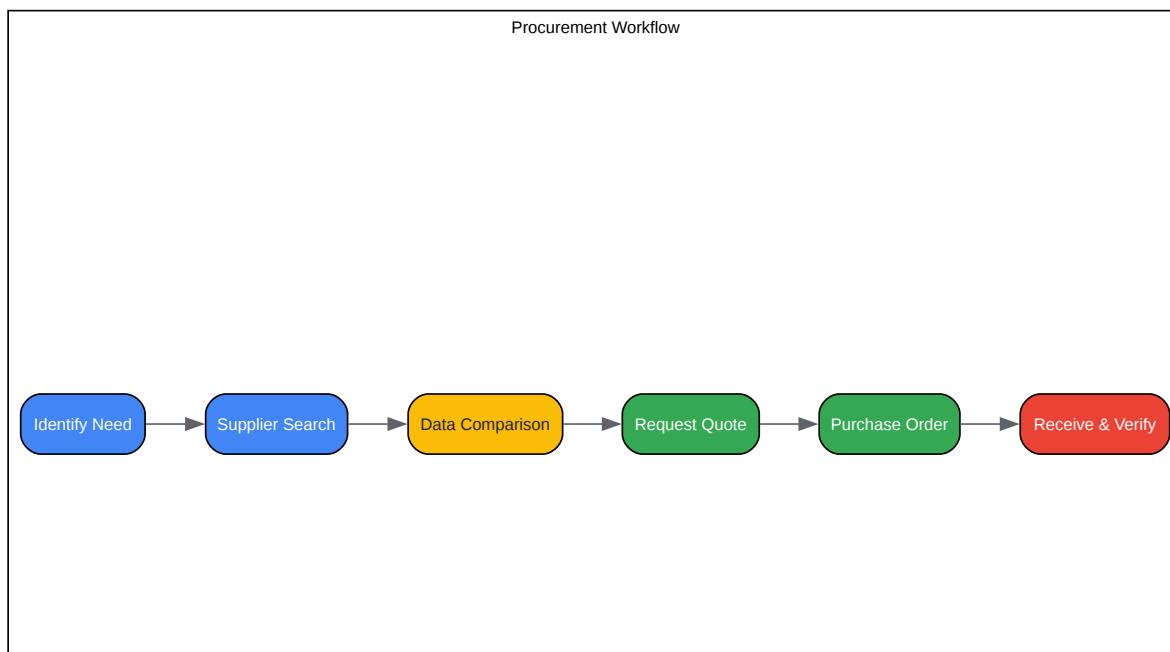
- Standard Solution Preparation:
 - Prepare a stock solution of Isoprocarb and **Isoprocarb-d3** in acetonitrile at a concentration of 1 mg/mL.
 - From the stock solutions, prepare a series of working standard solutions of Isoprocarb at different concentrations.
 - Prepare a working internal standard solution of **Isoprocarb-d3** at a fixed concentration (e.g., 1 μ g/mL).
- Sample Preparation (QuEChERS Extraction):
 - Weigh 10 g of the homogenized food sample into a 50 mL centrifuge tube.

- Add 10 mL of acetonitrile.
- Spike the sample with a known volume of the **Isoprocarb-d3** internal standard working solution.
- Add the QuEChERS extraction salts (e.g., 4 g MgSO₄, 1 g NaCl, 1 g trisodium citrate dihydrate, and 0.5 g disodium hydrogen citrate sesquihydrate).[3]
- Shake vigorously for 1 minute and then centrifuge.
- Dispersive Solid-Phase Extraction (d-SPE) Cleanup:
 - Take an aliquot of the acetonitrile supernatant.
 - Transfer it to a d-SPE tube containing PSA sorbent and magnesium sulfate.
 - Vortex for 30 seconds and then centrifuge.
- LC-MS/MS Analysis:
 - Filter the final extract through a 0.22 µm syringe filter.
 - Inject an aliquot into the LC-MS/MS system.
 - Chromatographic Conditions: Use a suitable C18 column with a gradient elution of water and acetonitrile (both with a small percentage of formic acid or ammonium formate to improve peak shape and ionization).
 - Mass Spectrometric Conditions: Operate the mass spectrometer in positive electrospray ionization (ESI+) mode with multiple reaction monitoring (MRM). Monitor at least two transitions for both Isoprocarb and **Isoprocarb-d3** for quantification and confirmation.
- Quantification:
 - Construct a calibration curve by plotting the ratio of the peak area of Isoprocarb to the peak area of **Isoprocarb-d3** against the concentration of the Isoprocarb standards.

- Determine the concentration of Isoprocarb in the sample by using the peak area ratio from the sample and interpolating from the calibration curve.

Visualizations

The following diagrams illustrate key workflows and relationships relevant to the procurement and application of **Isoprocarb-d3** analytical standards.



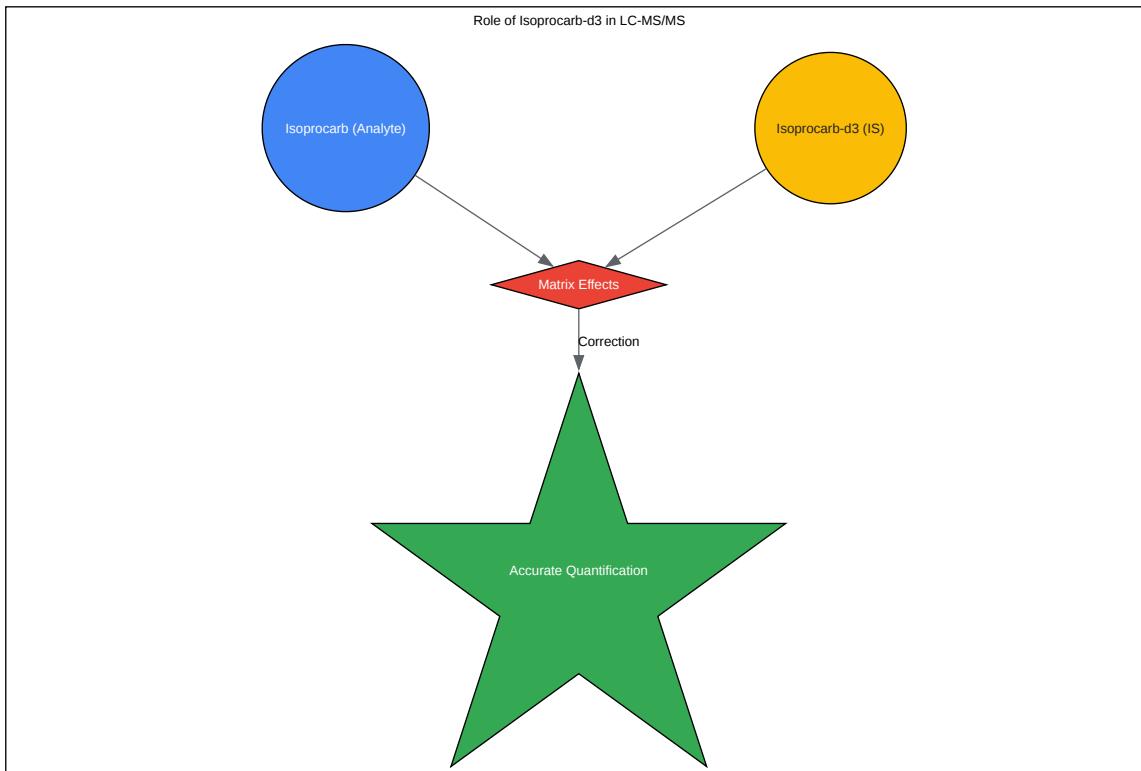
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Caption: Procurement workflow for analytical standards.



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Caption: Experimental workflow for pesticide residue analysis.



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Caption: Logical relationship of internal standard correction.

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References

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